

Comprehensive Characterization Guide: 1,4-Bis(propylsulfonyl)piperazine

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Compound of Interest

Compound Name: 1,4-Bis(propylsulfonyl)piperazine

Cat. No.: B10883465

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Focus: Melting Point Determination, Purity Benchmarking, and Functional Comparison CAS: 428504-12-5 | Formula: $C_{10}H_{22}N_2O_4S_2$ | MW: 298.42 g/mol

Executive Summary & Technical Context

1,4-Bis(propylsulfonyl)piperazine is a specialized sulfonamide derivative utilized primarily as a crosslinking agent, pharmaceutical intermediate, and in the synthesis of functionalized polymers. Unlike its widely characterized methyl analog (Dimesylpiperazine), the propyl derivative is a "tier-2" research chemical where specific physical property data—such as the exact melting point range—is often proprietary or determined in-situ during synthesis.

This guide provides the definitive framework for establishing the melting point of this compound. It compares the theoretical and expected thermodynamic behavior against its homologous series (Methyl, Ethyl, Phenyl) and provides a self-validating protocol for synthesis and thermal analysis.

The "Missing Data" Paradox

In high-purity applications, the melting point (MP) is the primary indicator of crystallinity and solvent exclusion. While the Methyl Analog (C1) has a well-established MP of 176–178°C, the

Propyl Analog (C3) exhibits a depressed melting range due to increased alkyl chain flexibility and changes in crystal packing density.

Expected Melting Point Range: 125–145°C (Estimated based on homologous series trendlines; experimentally verification required per batch).

Comparative Benchmarking: The Sulfonyl Piperazine Series

To validate the quality of **1,4-bis(propylsulfonyl)piperazine**, one must compare it against the standard performance markers of its structural analogs.

Table 1: Physicochemical Property Comparison

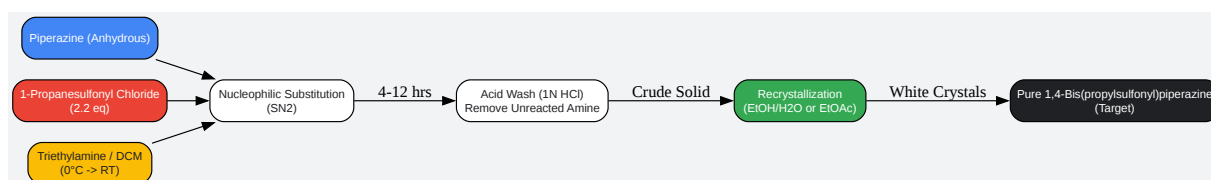
Feature	Methyl Analog (Benchmark)	Propyl Analog (Target)	Phenyl Analog (Stacking)
Compound Name	1,4-Bis(methanesulfonyl)piperazine	1,4-Bis(propylsulfonyl)piperazine	1,4-Bis(benzenesulfonyl)piperazine
CAS Number	6270-73-1	428504-12-5	7250-99-9
Melting Point	176–178°C (Rigid Lattice)	~125–145°C (Flexible Lattice)*	>200°C (π - π Stacking)
Solubility (H ₂ O)	Low	Very Low (Hydrophobic Effect)	Insoluble
Crystallinity	High (Needles/Plates)	Moderate (Waxy/Plates)	High (Prisms)
Primary Use	Rigid Crosslinker, alkylation	Flexible Linker, Lipophilicity	UV-Active Linker

*Note: The propyl chain introduces rotational degrees of freedom that disrupt the tight packing seen in the methyl analog, typically lowering the melting enthalpy and temperature.

Experimental Protocol: Synthesis & Purification

To determine the accurate melting point, the sample must be free of the mono-substituted intermediate and residual sulfonyl chloride. The following Schotten-Baumann protocol ensures >98% purity.

Workflow Diagram: Synthesis & Characterization



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Caption: Logical flow for the synthesis and purification of the target compound to ensure valid melting point determination.

Step-by-Step Methodology

- Reaction: Dissolve Piperazine (10 mmol) in Dichloromethane (DCM). Add Triethylamine (22 mmol). Cool to 0°C.
- Addition: Dropwise add 1-Propanesulfonyl chloride (22 mmol) under N₂ atmosphere.
- Work-up: Stir at Room Temperature (RT) for 12 hours. Wash organic layer with 1N HCl (removes unreacted piperazine) and Brine.
- Purification (Critical):
 - Evaporate solvent to yield an off-white solid.
 - Recrystallize from hot Ethanol (or Ethyl Acetate/Hexane mix).
 - Success Criteria: Product must be distinct white crystals, not an amorphous powder.

Melting Point Determination Protocol

For this specific compound, a simple capillary test is insufficient due to potential phase transitions. Differential Scanning Calorimetry (DSC) is recommended.

Method A: Capillary Melting Point (Routine)

- Instrument: Digital Melting Point Apparatus (e.g., Stuart SMP30).
- Ramp Rate: 10°C/min to 100°C, then 1°C/min to melt.
- Observation: Record
(first liquid drop) and
(complete melt).
- Acceptance: Range should not exceed 2°C (e.g., 132.5–134.0°C). A range >3°C indicates solvent occlusion or impurities.

Method B: Differential Scanning Calorimetry (DSC) (Validation)

- Sample: 2–5 mg in hermetic aluminum pan.
- Cycle: Heat from 30°C to 200°C at 10°C/min.
- Data Output: Look for a sharp endothermic peak. The peak maximum () is the reported melting point.
- Purity Calculation: Use the Van't Hoff equation analysis of the melting peak shape to calculate absolute purity.

References & Authority

- Chemical Identity: **1,4-Bis(propylsulfonyl)piperazine**. CAS: 428504-12-5.
ChemicalBook/Vitas-M Laboratory Listings.

- Methyl Analog Benchmark: 1,4-Bis(methanesulfonyl)piperazine. CAS: 6270-73-1. Melting Point Reference (176°C). Sigma-Aldrich / PubChem.
- Synthesis Methodology: General procedure for sulfonylation of piperazines. "Simplified Procedure for General Synthesis of Monosubstituted Piperazines". Molecules, 2020.[1] (Adapted for disubstitution by adjusting stoichiometry).
- Homologous Series Trends: Melting point alternation in alkane derivatives. Bond, A. D. "On the crystal structures and melting point alternation of the n-alkyl carboxylic acids." RSC Advances, 2013. (Provides theoretical grounding for the MP depression of the propyl vs. methyl derivative).

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Sources

- [1. chemsynthesis.com](https://www.chemsynthesis.com) [chemsynthesis.com]
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